

Dicamba-methyl chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dicamba-methyl

Cat. No.: B166017

[Get Quote](#)

Dicamba-Methyl: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical structure, physicochemical properties, and mode of action of **dicamba-methyl**. The information is presented to support research, scientific analysis, and drug development activities related to this compound.

Chemical Identity and Structure

Dicamba-methyl is the methyl ester of dicamba, a selective herbicide.^[1] Its chemical identity is well-established through various nomenclature systems.

- IUPAC Name: methyl 3,6-dichloro-2-methoxybenzoate^{[1][2]}
- CAS Number: 6597-78-0^{[1][2]}
- Molecular Formula: C₉H₈Cl₂O₃^{[1][2]}
- SMILES: COC1=C(C=CC(=C1C(=O)OC)Cl)Cl^{[1][2]}

- Synonyms: Methyl 3,6-dichloro-2-methoxybenzoate, Disugran, Racuza, Methyl 3,6-dichloro-o-anisate[1][2]

The chemical structure of **dicamba-methyl** is depicted in the following diagram:

Caption: Chemical structure of **dicamba-methyl**.

Physicochemical Properties

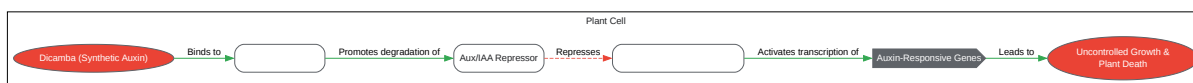
A summary of the key physicochemical properties of **dicamba-methyl** is presented in the table below. These properties are crucial for understanding its environmental fate, transport, and biological interactions.

Property	Value	Source(s)
Molecular Weight	235.06 g/mol	[1][2]
Melting Point	114-116 °C	[2]
Boiling Point	311.4 °C at 760 mmHg	[3]
Density	1.341 g/cm ³	[3]
LogP (Octanol-Water Partition Coefficient)	2.5 - 2.7886	[3][4]
Flash Point	-26 °C	[3]

Mode of Action: Synthetic Auxin

Dicamba-methyl, like its parent compound dicamba, acts as a synthetic auxin.[1][5][6] Auxins are a class of plant hormones that regulate various growth and developmental processes.[7][8] At herbicidal concentrations, synthetic auxins like dicamba disrupt these processes, leading to uncontrolled and abnormal plant growth, which ultimately results in plant death.[6][7][8]

The following diagram illustrates the general auxin signaling pathway, which is the target of dicamba's herbicidal activity.



[Click to download full resolution via product page](#)

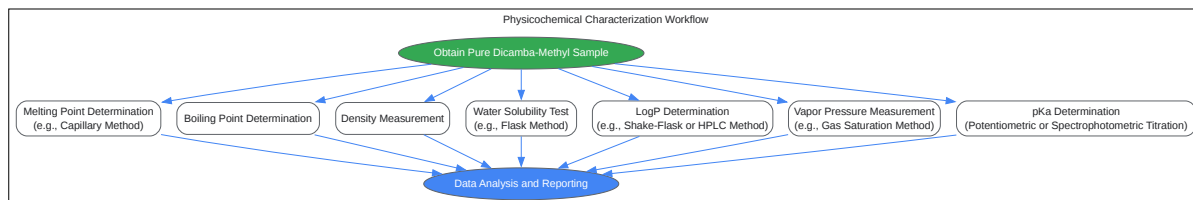
Caption: Simplified auxin signaling pathway and the action of dicamba.

Experimental Protocols

The determination of the physicochemical properties of **dicamba-methyl** follows established scientific methodologies, often adhering to guidelines set by organizations such as the Organisation for Economic Co-operation and Development (OECD).^{[2][9][10][11][12]}

General Workflow for Physicochemical Characterization

The following diagram outlines a typical workflow for the experimental determination of the key physicochemical properties of a chemical substance like **dicamba-methyl**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for physicochemical characterization.

Methodologies for Key Experiments

- **Melting Point Determination:** The melting point of **dicamba-methyl** can be determined using the capillary method.^{[13][14][15]} A small, powdered sample of the pure compound is packed into a capillary tube and heated in a calibrated melting point apparatus. The temperature range from the first sign of melting to complete liquefaction is recorded.^{[13][14][15]}
- **Water Solubility Determination:** The flask method is a common technique to determine water solubility.^{[16][17][18][19]} An excess amount of **dicamba-methyl** is added to a known volume

of water in a flask. The mixture is agitated at a constant temperature until equilibrium is reached. The solution is then filtered, and the concentration of **dicamba-methyl** in the aqueous phase is determined analytically, typically by High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).[16]

- Vapor Pressure Measurement: The gas saturation method can be used to determine the vapor pressure of **dicamba-methyl**. [20][21][22][23][24] A stream of inert gas is passed over a sample of the compound at a constant temperature at a rate slow enough to ensure saturation. The amount of substance transported by the gas is then determined, from which the vapor pressure can be calculated. [21][22][24]

Spectral Data

Spectral data is essential for the structural elucidation and quantification of **dicamba-methyl**. Mass spectrometry (MS) and infrared (IR) spectroscopy are key analytical techniques. The NIST WebBook provides access to mass and IR spectra for **dicamba-methyl**. [25][26] PubChem also provides spectral information. [1]

Disclaimer: This document is intended for informational purposes for a technical audience. All laboratory work should be conducted in accordance with established safety protocols and regulatory guidelines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dicamba-methyl | C₉H₈Cl₂O₃ | CID 81070 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- 3. dicamba-methyl | CAS#:6597-78-0 | Chemsrce [chemsrc.com]
- 4. PubChemLite - Dicamba-methyl (C₉H₈Cl₂O₃) [pubchemlite.lcsb.uni.lu]
- 5. Dicamba basics | Bayer Crop Science Canada [cropscience.bayer.ca]

- 6. Dicamba herbicide and it's effects, Nexles [nexles.com]
- 7. Dicamba Technical Fact Sheet [npic.orst.edu]
- 8. npic.orst.edu [npic.orst.edu]
- 9. grokipedia.com [grokipedia.com]
- 10. oecd.org [oecd.org]
- 11. oecd.org [oecd.org]
- 12. OECD Guidelines for the Testing of Chemicals / Section 1: Physical-Chemical ... - OECD - Google Books [books.google.com]
- 13. pennwest.edu [pennwest.edu]
- 14. SSERC | Melting point determination [sserc.org.uk]
- 15. byjus.com [byjus.com]
- 16. pubs.acs.org [pubs.acs.org]
- 17. scribd.com [scribd.com]
- 18. quora.com [quora.com]
- 19. Chemistry Online @ UTSC [utsc.utoronto.ca]
- 20. Vapor pressure - Wikipedia [en.wikipedia.org]
- 21. edepot.wur.nl [edepot.wur.nl]
- 22. vscht.cz [vscht.cz]
- 23. Vapour pressure of Pure Liquid Organic Compounds [tropo.aeronomie.be]
- 24. pubs.acs.org [pubs.acs.org]
- 25. Dicamba methyl ester [webbook.nist.gov]
- 26. Dicamba methyl ester [webbook.nist.gov]
- To cite this document: BenchChem. [Dicamba-methyl chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166017#dicamba-methyl-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com